

Personal protective equipment for handling 2-Chloro-3-hydroxybenzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-3-hydroxybenzoic acid

Cat. No.: B1590727

[Get Quote](#)

Essential Safety and Handling Guide for 2-Chloro-3-hydroxybenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-Chloro-3-hydroxybenzoic acid**, ensuring the well-being of laboratory personnel and adherence to safety protocols. Following these procedures meticulously will minimize risks and establish a safe working environment.

Hazard Identification and Personal Protective Equipment (PPE)

2-Chloro-3-hydroxybenzoic acid is classified with the following hazards:

- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H335: May cause respiratory irritation[1]

Due to these hazards, the following personal protective equipment is mandatory when handling this compound.

PPE Component	Specification	Rationale
Hand Protection	Nitrile or Neoprene gloves. Consider double-gloving.	Provides protection against skin irritation. Nitrile gloves offer good resistance to chlorinated solvents and acids. [2][3]
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.	Protects eyes from dust particles and potential splashes, preventing serious irritation.[4]
Respiratory Protection	NIOSH-approved air-purifying respirator with an Organic Vapor/Acid Gas (OV/AG) cartridge.	Required when handling the powder outside of a certified chemical fume hood to prevent respiratory tract irritation.[1][5]
Body Protection	A fully buttoned laboratory coat.	Protects against skin contact with the chemical.
Footwear	Closed-toe shoes.	Prevents exposure from spills.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial to minimize exposure and prevent contamination.

2.1. Engineering Controls

- All weighing and handling of solid **2-Chloro-3-hydroxybenzoic acid** should be conducted in a certified chemical fume hood to control dust and vapors.[6]
- Ensure a safety shower and eyewash station are readily accessible and have been recently tested.

2.2. Handling Procedure

- **Preparation:** Before handling, ensure all required PPE is correctly donned. Prepare the work area in the chemical fume hood by lining it with absorbent bench paper.
- **Weighing:** Carefully weigh the desired amount of **2-Chloro-3-hydroxybenzoic acid** on a tared weigh boat or glassine paper. Use anti-static tools if available to minimize dust dispersion.
- **Transfer:** Gently transfer the solid to the reaction vessel. If dissolving, add the solvent to the solid slowly to avoid splashing.
- **Post-Handling:** After handling, decontaminate all surfaces, including the balance, with an appropriate solvent (e.g., 70% ethanol) and wipe clean.
- **Glove Removal:** Remove gloves using the proper technique to avoid skin contact with any residual chemical.
- **Hand Washing:** Wash hands thoroughly with soap and water after the procedure is complete.

Disposal Plan: Segregation and Collection of Halogenated Waste

Proper disposal of **2-Chloro-3-hydroxybenzoic acid** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

3.1. Waste Segregation

- **Halogenated Organic Waste:** All solid waste contaminated with **2-Chloro-3-hydroxybenzoic acid** (e.g., weigh boats, contaminated paper towels, gloves) and any solutions containing the compound must be disposed of in a designated "Halogenated Organic Waste" container.^{[7][8][9][10]}
- **Sharps:** Any contaminated sharps (needles, razor blades) must be placed in a designated sharps container for hazardous waste.
- **Do Not Mix:** Do not mix halogenated waste with non-halogenated waste streams.^{[8][9][10]}

3.2. Waste Collection and Labeling

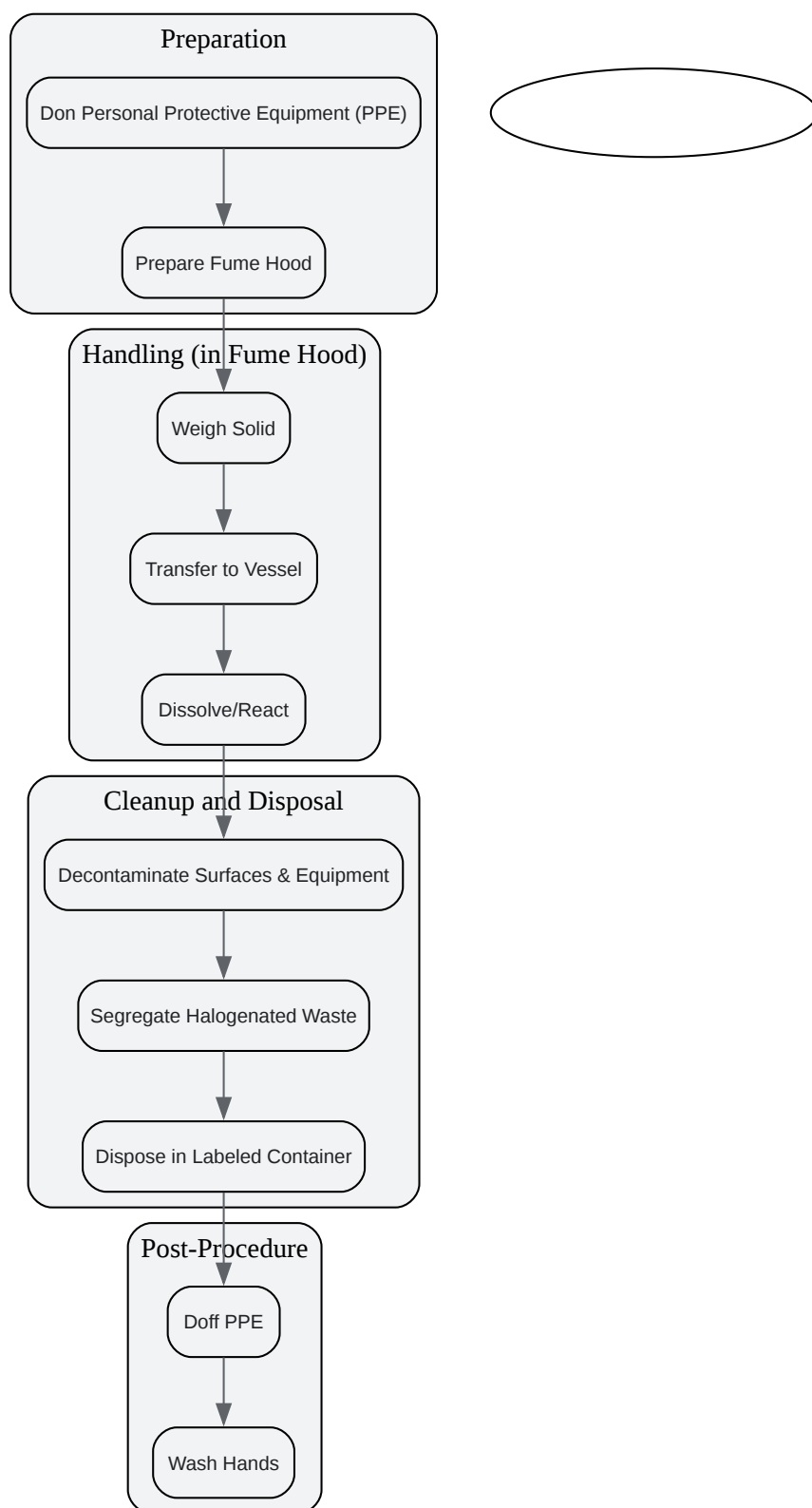
- Use a chemically compatible, leak-proof container with a secure screw-top cap for all halogenated waste.
- The waste container must be clearly labeled with "Hazardous Waste," "Halogenated Organic Waste," and a full list of its contents, including "**2-Chloro-3-hydroxybenzoic acid**."^[7]
- Store the sealed waste container in a designated satellite accumulation area until it is collected by the institution's environmental health and safety (EHS) department for final disposal via incineration.^[8]

Emergency Procedures

In the event of an exposure or spill, immediate action is necessary.

Emergency Scenario	Action Protocol
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
Spill	For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in the designated halogenated waste container. For large spills, evacuate the area and contact your institution's EHS department.

Workflow and Safety Diagram



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pksafety.com [pksafety.com]
- 2. envirosafetyproducts.com [envirosafetyproducts.com]
- 3. safety.fsu.edu [safety.fsu.edu]
- 4. Corrosive Chemicals | Laboratory Safety | Safety | Department of Environmental Health and Safety | Brandeis University [brandeis.edu]
- 5. eshop-best-chemical.com [eshop-best-chemical.com]
- 6. questron.ca [questron.ca]
- 7. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 8. documents.uow.edu.au [documents.uow.edu.au]
- 9. rtong.people.ust.hk [rtong.people.ust.hk]
- 10. 7.2 Organic Solvents | Environment, Health and Safety [ehs.cornell.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Chloro-3-hydroxybenzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1590727#personal-protective-equipment-for-handling-2-chloro-3-hydroxybenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com